

Chemical formula and structure of Americium trinitrate

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Compound of Interest

Compound Name: *Americium trinitrate*

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In-Depth Technical Guide to Americium (III) Nitrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of Americium (III) nitrate, also known as **Americium trinitrate**. The information is curated for professionals in research, science, and drug development who require detailed data on this actinide compound.

Chemical Formula and Structure

Americium (III) nitrate is an inorganic compound with the chemical formula $\text{Am}(\text{NO}_3)_3$.^{[1][2]} The molecule consists of a central americium atom in the +3 oxidation state ionically bonded to three nitrate (NO_3^-) groups.

While a complete single crystal X-ray diffraction study providing precise bond lengths and angles for the solid-state compound is not readily available in open literature, studies on its behavior in aqueous solutions provide insight into its structure. Extended X-ray Absorption Fine Structure (EXAFS) studies of Americium (III) in concentrated nitric acid solutions have revealed the formation of hydrated nitrate complexes. In a 16 M nitric acid solution, the dominant species is a hydrated complex with an average stoichiometry of $\text{Am}(\text{NO}_3)_{3.4}(\text{H}_2\text{O})_{5.4}$.

Physicochemical Properties

Quantitative data on the physicochemical properties of solid Americium (III) nitrate is scarce. However, based on available information, the following properties can be summarized:

| Property | Value/Description |
|-------------------|---|
| Chemical Formula | $\text{Am}(\text{NO}_3)_3$ |
| Molar Mass | 429.06 g/mol |
| Appearance | Expected to be a crystalline solid. |
| Solubility | Soluble in water and nitric acid. |
| Thermal Stability | Thermally decomposes to form Americium (III) oxide (Am_2O_3). [1] |

Experimental Protocols

Synthesis of Americium (III) Nitrate Solution

A common method for the preparation of an Americium (III) nitrate solution involves the dissolution of Americium (III) oxide or hydroxide in nitric acid.

Materials:

- Americium (III) oxide (Am_2O_3) or Americium (III) hydroxide ($\text{Am}(\text{OH})_3$)
- Concentrated nitric acid (HNO_3)
- Deionized water

Procedure:

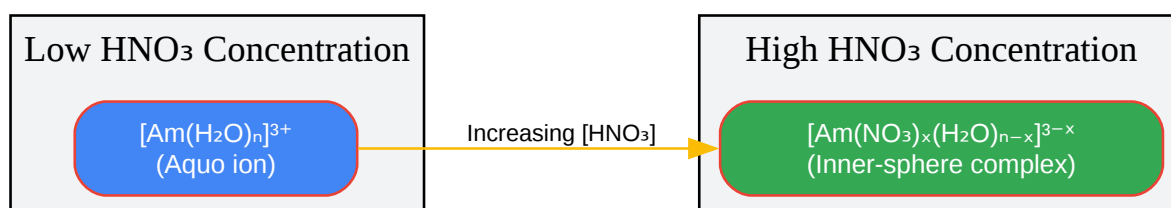
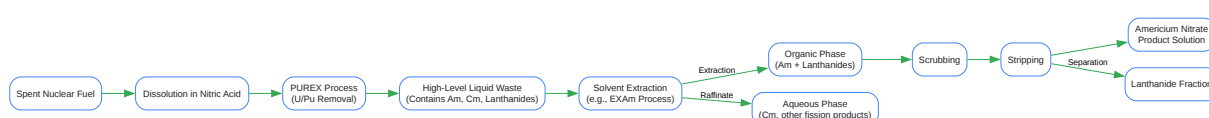
- Carefully weigh a known quantity of Americium (III) oxide or hydroxide and place it in a suitable reaction vessel within a glovebox or other appropriate containment for handling radioactive materials.

- Slowly add a stoichiometric excess of concentrated nitric acid to the reaction vessel. The dissolution of Americium (III) oxide can be represented by the following reaction: $\text{Am}_2\text{O}_3 + 6 \text{HNO}_3 \rightarrow 2 \text{Am}(\text{NO}_3)_3 + 3 \text{H}_2\text{O}$
- Gently heat and stir the mixture to facilitate complete dissolution.
- Once a clear solution is obtained, it can be diluted with deionized water to the desired concentration.

Note: The synthesis and handling of americium compounds should only be performed by trained personnel in appropriately equipped laboratories due to the radioactive nature of americium.

Experimental Workflow: Separation of Americium from Spent Nuclear Fuel

Americium (III) nitrate is a key intermediate in the partitioning and transmutation strategies for managing high-level radioactive waste. The following diagram illustrates a conceptual workflow for the separation of americium from other elements in spent nuclear fuel, such as in the EXAm (Extraction of Americium) process.



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References

- 1. Americium(III) nitrate - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
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